

trans-3,5-Diethyl-1,2,4-trithiolane stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-3,5-Diethyl-1,2,4-trithiolane*

Cat. No.: B12789879

[Get Quote](#)

Technical Support Center: trans-3,5-Diethyl-1,2,4-trithiolane

This technical support guide provides essential information on the stability and storage of **trans-3,5-Diethyl-1,2,4-trithiolane** for researchers, scientists, and drug development professionals. The following sections offer frequently asked questions, troubleshooting advice, key physical and chemical data, and experimental protocols to ensure the proper handling and use of this compound in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **trans-3,5-Diethyl-1,2,4-trithiolane**?

A1: While specific long-term stability data for **trans-3,5-Diethyl-1,2,4-trithiolane** is not extensively documented in publicly available literature, general principles for organosulfur compounds suggest storage in a cool, dark, and dry place. It is recommended to store the compound in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation. Refrigeration (2-8°C) is advisable for long-term storage.

Q2: How stable is **trans-3,5-Diethyl-1,2,4-trithiolane** at room temperature?

A2: Based on its high boiling point, **trans-3,5-Diethyl-1,2,4-trithiolane** is not expected to be highly volatile at room temperature. However, prolonged exposure to ambient conditions,

including light, oxygen, and moisture, may lead to gradual degradation. For short-term use, keeping the compound at room temperature in a sealed, dark vial is acceptable, but for storage exceeding a few days, refrigeration is recommended.

Q3: What are the potential degradation products of **trans-3,5-Diethyl-1,2,4-trithiolane**?

A3: The exact degradation pathways for **trans-3,5-Diethyl-1,2,4-trithiolane** are not well-established. However, analogous to other trithiolanes and organosulfur compounds, degradation could potentially involve oxidation of the sulfur atoms, ring-opening reactions, or polymerization, especially when exposed to heat, light, or reactive chemicals.

Q4: Is **trans-3,5-Diethyl-1,2,4-trithiolane** sensitive to light?

A4: Organosulfur compounds can be sensitive to light. To prevent potential photodegradation, it is best practice to store **trans-3,5-Diethyl-1,2,4-trithiolane** in an amber or opaque container to protect it from light exposure.

Q5: How should I handle **trans-3,5-Diethyl-1,2,4-trithiolane** in the laboratory?

A5: Standard laboratory safety protocols should be followed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Handling should be performed in a well-ventilated area or a fume hood. Avoid inhalation of vapors and direct contact with skin and eyes.

Troubleshooting Guide

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: The compound may have degraded due to improper storage or handling.
- Troubleshooting Steps:
 - Verify the storage conditions of your stock. Was it protected from light and stored at the recommended temperature?
 - Consider the age of the compound. If it is an older batch, its purity may be compromised.

- Perform a purity check using an appropriate analytical method, such as Gas Chromatography-Mass Spectrometry (GC-MS), to assess the integrity of your sample.
- If degradation is suspected, it is advisable to use a fresh, unopened sample for your experiments.

Issue 2: Noticeable change in the physical appearance or odor of the compound.

- Possible Cause: This could be an indication of chemical degradation or contamination.
- Troubleshooting Steps:
 - Do not use the compound if you observe significant changes in color, viscosity, or odor.
 - Safely dispose of the compromised batch according to your institution's guidelines.
 - Review your storage and handling procedures to prevent future occurrences.

Data Presentation

The following table summarizes the known physical and chemical properties of **trans-3,5-Diethyl-1,2,4-trithiolane**. Please note that quantitative data on its stability over time under various conditions is limited in scientific literature.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ S ₃	[1][2]
Molecular Weight	180.354 g/mol	[1]
Appearance	Yellow, clear liquid	[3][4]
Boiling Point	70.00 to 72.00 °C @ 1.00 mm Hg	[4]
Flash Point	236.00 °F (113.33 °C)	[4]
Specific Gravity	1.147 to 1.160 @ 25.00 °C	[4]
Refractive Index	1.558 to 1.570 @ 20.00 °C	[4]
Solubility	Insoluble in water; Soluble in alcohol and heptane.	[4][5]
Vapor Pressure	0.018 mmHg @ 25.00 °C (estimated)	[4]

Experimental Protocols

Protocol: Accelerated Stability Study of **trans-3,5-Diethyl-1,2,4-trithiolane** using GC-MS

This protocol outlines a general procedure to assess the stability of **trans-3,5-Diethyl-1,2,4-trithiolane** under accelerated conditions.

1. Objective: To determine the stability of **trans-3,5-Diethyl-1,2,4-trithiolane** over a defined period under elevated temperature and to identify potential degradation products.

2. Materials:

- **trans-3,5-Diethyl-1,2,4-trithiolane**
- High-purity solvent (e.g., hexane or ethyl acetate)
- GC-MS system with a suitable capillary column (e.g., DB-5ms or equivalent)

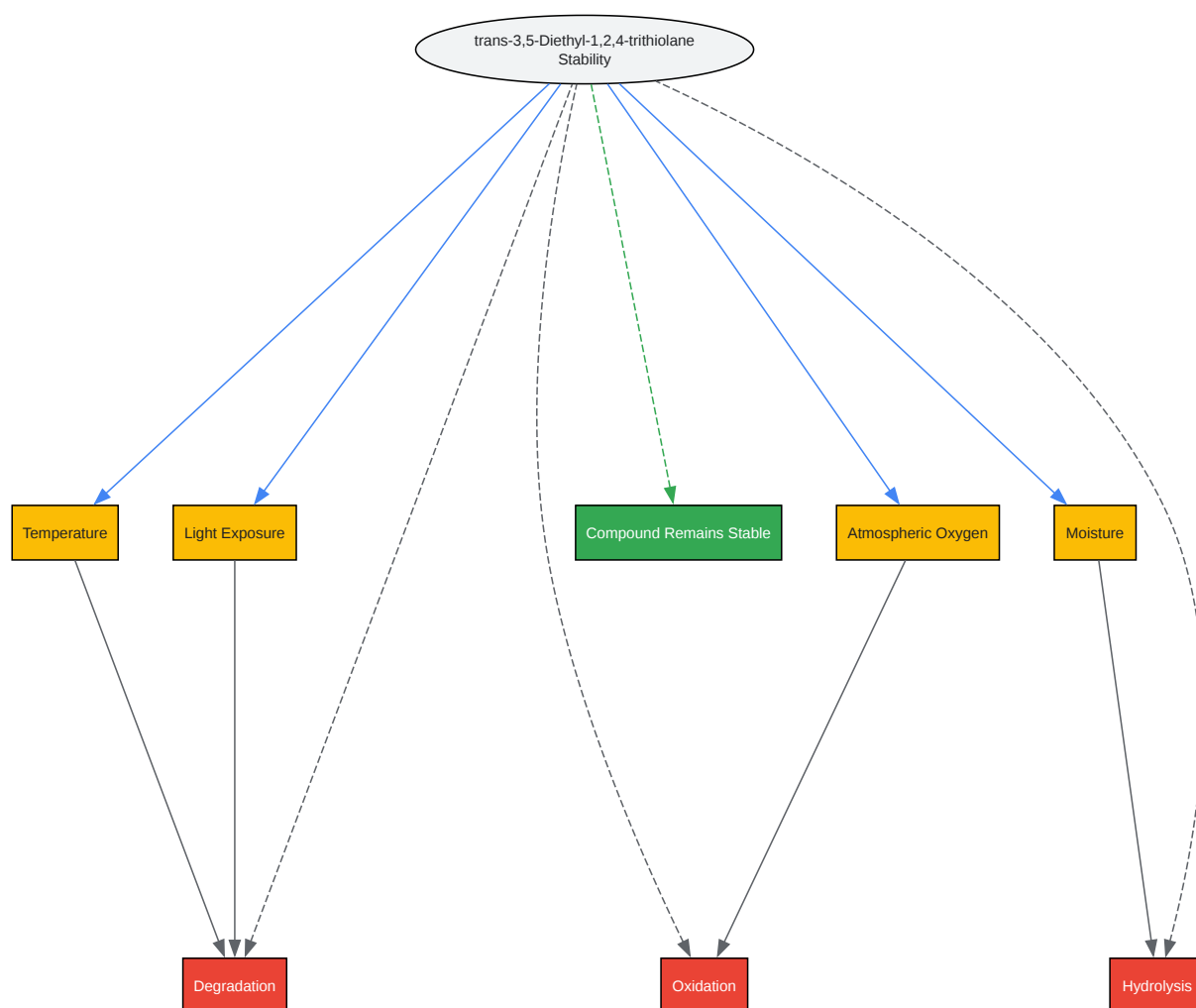
- Incubator or oven capable of maintaining a constant temperature (e.g., 40°C)
- Amber glass vials with screw caps and PTFE septa

3. Procedure:

- Sample Preparation:
 - Prepare a stock solution of **trans-3,5-Diethyl-1,2,4-trithiolane** in the chosen solvent at a known concentration (e.g., 1 mg/mL).
 - Aliquot the stock solution into several amber glass vials.
 - Tightly seal the vials.
- Time Zero (T=0) Analysis:
 - Immediately analyze one of the vials using GC-MS to establish the initial purity and chromatographic profile of the compound. This will serve as the baseline.
- Accelerated Storage:
 - Place the remaining vials in an incubator set to an elevated temperature (e.g., 40°C).
- Time Point Analysis:
 - At predetermined time intervals (e.g., 1 week, 2 weeks, 4 weeks, and 8 weeks), remove one vial from the incubator.
 - Allow the vial to cool to room temperature.
 - Analyze the sample by GC-MS under the same conditions as the T=0 analysis.
- GC-MS Conditions (Example):
 - Injector Temperature: 250°C
 - Oven Program: Start at 60°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.

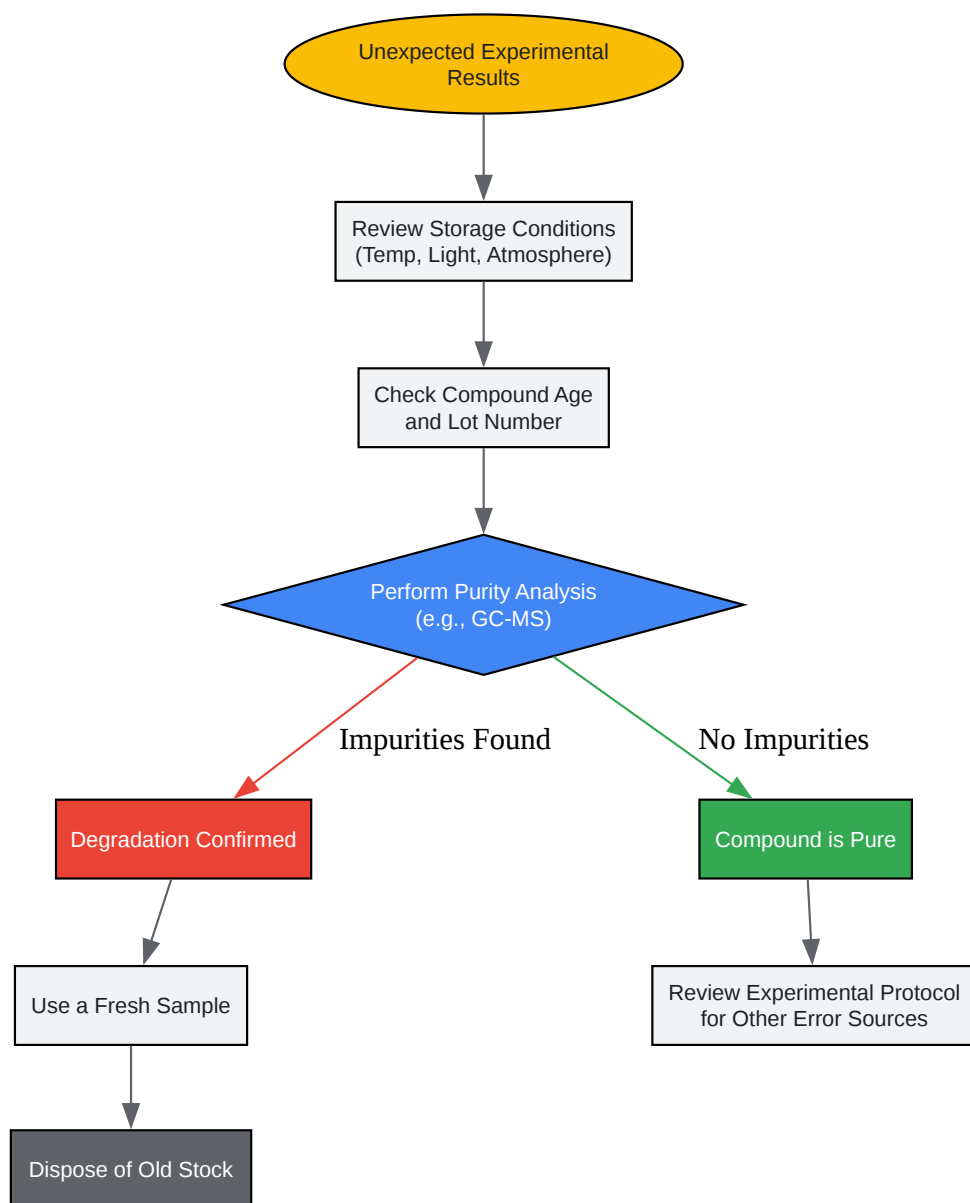
- Carrier Gas: Helium at a constant flow rate.
- MS Detector: Electron Ionization (EI) at 70 eV, scanning a mass range of m/z 40-400.
- Data Analysis:
 - Compare the chromatograms from each time point to the T=0 sample.
 - Calculate the percentage of the parent compound remaining at each time point by comparing the peak area.
 - Examine the mass spectra of any new peaks that appear in the chromatograms to identify potential degradation products.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Factors influencing the stability of **trans-3,5-Diethyl-1,2,4-trithiolane**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for stability-related issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. trans-3,5-Diethyl-1,2,4-trithiolane [webbook.nist.gov]
- 2. trans-3,5-Diethyl-1,2,4-trithiolane | C₆H₁₂S₃ | CID 6432398 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,5-Diethyl-1,2,4-trithiolane (54644-28-9) for sale [vulcanchem.com]
- 4. (±)-3,5-diethyl-1,2,4-trithiolane, 54644-28-9 [thegoodscentscompany.com]
- 5. 3,5-Diethyl-1,2,4-trithiolane | C₆H₁₂S₃ | CID 520895 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [trans-3,5-Diethyl-1,2,4-trithiolane stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12789879#trans-3-5-diethyl-1-2-4-trithiolane-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com